

3,4-Hexanediol solubility Log P thermodynamic properties

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Compound Focus: 3,4-Hexanediol

CAS No.: 922-17-8

Cat. No.: S1928566

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Summary of Physicochemical & Thermodynamic Properties

The data for **3,4-Hexanediol** is compiled from computational and experimental sources [1] [2] [3]. You will notice that some values, like the melting point, are reported differently across sources.

Table 1: Fundamental Physicochemical Properties of 3,4-Hexanediol

Property	Value	Unit	Source / Notes
CAS Registry Number	922-17-8	-	[2] [3]
Molecular Formula	C ₆ H ₁₄ O ₂	-	[2] [3]
Molecular Weight	118.17	g/mol	[2] [3]
Melting Point	88.0 ± 0.3 (361.25 ± 0.30 K)	°C (K)	NIST (via Cheméo) [1]
	90.1 - 90.2	°C	LookChem [3]
Boiling Point	520.16 (247.01)	K (°C)	Joback Calculated [1]

Property	Value	Unit	Source / Notes
	199.6	°C	LookChem [3]
Flash Point	98.1	°C	LookChem [3]
Density	0.958	g/cm ³	LookChem [3]
LogP (Log Kow)	0.528	-	Crippen Calculated [1]
Vapor Pressure	0.0848	mmHg at 25°C	LookChem [3]
Refractive Index	1.4429 (589.3 nm, 20°C)	-	LookChem [3]

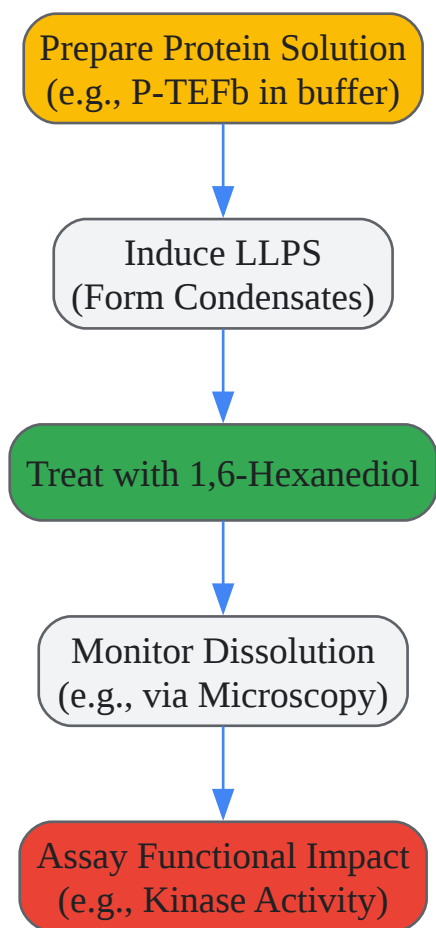
Table 2: Key Thermodynamic Properties

Property	Value	Unit	Source
$\Delta_f G^\circ$ (Gibbs Free Energy of Formation)	-278.88	kJ/mol	Joback Calculated [1]
$\Delta_f H^\circ_{\text{gas}}$ (Enthalpy of Formation, gas)	-482.19	kJ/mol	Joback Calculated [1]
$\Delta_{\text{fus}} H^\circ$ (Enthalpy of Fusion)	12.43	kJ/mol	Joback Calculated [1]
$\Delta_{\text{vap}} H^\circ$ (Enthalpy of Vaporization)	61.53	kJ/mol	Joback Calculated [1]
Critical Temperature (Tc)	683.21	K	Joback Calculated [1]
Critical Pressure (Pc)	3935.71	kPa	Joback Calculated [1]

Experimental Context & Protocol

While a specific protocol for measuring **3,4-hexanediol**'s solubility is not available, one search result details its use as a tool to dissolve biomolecular condensates. This provides a clear example of its application in a biological experimental context.

The workflow for this specific experiment can be summarized as follows:



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Experimental workflow for using hexanediol to study biomolecular condensates [4]

- **Key Experimental Details:** This protocol from research on liquid-liquid phase separation (LLPS) uses **1,6-Hexanediol**, a structural variant of **3,4-Hexanediol**. The study highlights a critical consideration: at concentrations commonly used to dissolve condensates (**5-10%** volume), the compound can directly inhibit enzyme activities like kinases and phosphatases, independent of its effect on phase separation [4]. This underscores the importance of including appropriate controls and carefully interpreting data from such experiments.

Information Gaps and Further Research

The search results reveal a lack of publicly available, detailed methodology for several key areas you might be interested in:

- **Standard Solubility Measurement:** Protocols for determining solubility in various solvents.

- **Spectroscopic Characterization:** Detailed procedures for NMR or IR analysis.
- **Chromatographic Purity Analysis:** Methods for HPLC or GC analysis.

To find this information, I suggest you:

- **Consult Chemical Databases:** Search by CAS Number (922-17-8) on platforms like SciFinder-n or Reaxys, which often contain curated experimental procedures from journal articles.
- **Refine Literature Search:** Use specific search terms like "**3,4-hexanediol** synthesis characterization" or "**3,4-hexanediol** solubility measurement" in scientific literature databases.

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References

1. meso-3,4-Hexanediol (CAS 22520-39-4) [chemeo.com]
2. Buy 3,4-Hexanediol | 922-17-8 [smolecule.com]
3. 3,4-Hexanediol [lookchem.com]
4. 1,6- Hexanediol , commonly used to dissolve liquid–liquid phase... [pmc.ncbi.nlm.nih.gov]

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